

Technical Comparison: 2-Hydroxypropiophenone vs. Irgacure 1173

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Compound of Interest

Compound Name: 2-Hydroxypropiophenone

CAS No.: 5650-40-8

Cat. No.: B1664086

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Structural Determinants of Photoinitiation Efficiency in UV-Curing Systems[1]

Executive Summary & Chemical Identity[2][3]

This guide provides a rigorous technical comparison between **2-Hydroxypropiophenone** (2-HPP) and its methylated industry-standard counterpart, Irgacure 1173 (HMPP).

While often confused due to nomenclature similarities, these two molecules represent a classic case study in Structure-Activity Relationships (SAR). Irgacure 1173 is the optimized derivatives of the 2-HPP scaffold. The introduction of the gem-dimethyl group at the

-carbon is not merely structural; it is the functional driver that elevates Irgacure 1173 to a high-efficiency Type I photoinitiator, whereas 2-HPP remains largely a precursor or low-reactivity analog.

Feature	2-Hydroxypropiophenone (2-HPP)	Irgacure 1173 (HMPP)
CAS Number	565-63-9	7473-98-5
IUPAC Name	2-hydroxy-1-phenylpropan-1-one	2-hydroxy-2-methyl-1-phenylpropan-1-one
Structure	Secondary	Tertiary
	-carbon (1 Methyl, 1 H)	-carbon (2 Methyls)
Radical Type	Secondary Alkyl Radical (Less Stable)	Tertiary Alkyl Radical (Highly Stable)
Industry Status	Precursor / Impurity / Niche	Standard Liquid Photoinitiator

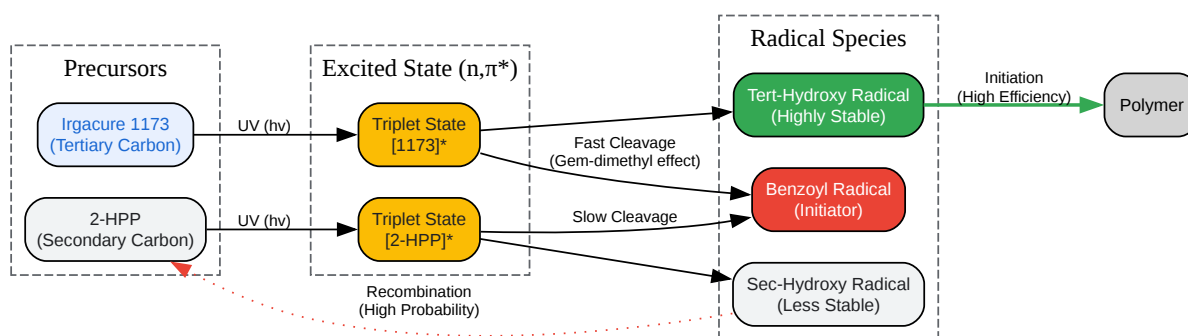
Mechanistic Comparison: The Gem-Dimethyl Effect

The core difference lies in the Norrish Type I photocleavage mechanism. Upon UV irradiation (typically 240–340 nm), both molecules undergo homolytic cleavage at the C–C bond between the carbonyl and the

-carbon.

2.1 The Cleavage Pathway

- Irgacure 1173: Cleaves to form a Benzoyl radical and a 2-hydroxy-2-propyl radical. The latter is a tertiary radical, stabilized by hyperconjugation from two methyl groups. This stability prevents rapid recombination, allowing the radical to initiate polymerization effectively.
- 2-HPP: Cleaves to form a Benzoyl radical and a 1-hydroxyethyl radical. This is a secondary radical. It is less stable and more prone to cage recombination (reforming the parent molecule) or hydrogen abstraction rather than initiating the polymer chain.



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Figure 1: Mechanistic pathway showing the critical role of radical stability. Irgacure 1173 generates a tertiary radical that resists recombination, driving higher initiation efficiency compared to 2-HPP.

Physicochemical & Performance Data

The following data aggregates experimental values from standard acrylate photopolymerization setups (e.g., PEGDA or TMPTA resins).

3.1 Comparative Properties Table

Property	2-HPP (CAS 565-63-9)	Irgacure 1173 (CAS 7473-98-5)	Impact on Formulation
Molecular Weight	150.17 g/mol	164.20 g/mol	1173 is slightly less volatile.
Absorbance Max ()	~245 nm, ~280 nm	244 nm, 278 nm, 322 nm	Similar profiles; 1173 has better tailing into UVA.
Molar Extinction ()	< 5 M ⁻¹ cm ⁻¹	~50 M ⁻¹ cm ⁻¹	1173 is more reactive under standard UV-LEDs (365nm).
Solubility (Water)	Low (< 0.5 g/100ml)	Low (< 1 g/100ml)	Both require co-solvents (EtOH/DMSO) for hydrogels.
Curing Speed (Relative)	1.0x (Baseline)	~3.5x Faster	1173 achieves gelation significantly faster.
Yellowing Index	Moderate	Low	1173 is preferred for clear optical coatings.

3.2 Kinetic Analysis (Double Bond Conversion)

In a standard experiment curing Trimethylolpropane triacrylate (TMPTA) under a Mercury arc lamp (100 mW/cm²):

- Irgacure 1173 typically reaches 95%+ Double Bond Conversion (DBC) within 30 seconds.
- 2-HPP often plateaus at 60-70% DBC under identical conditions due to slower initiation rates and higher radical termination (cage effect).

Biocompatibility & Toxicity (Critical for Drug Dev)

For researchers in drug delivery and tissue engineering, neither molecule is "bio-inert," but their toxicity profiles differ based on their cleavage products.

- **Cytotoxicity:** Both molecules exhibit cytotoxicity in the unpolymerized state. The for Irgacure 1173 in fibroblast cells (L929) is typically in the range of 0.5 - 1.0 mM.
- **Residual Monomer:** Because 2-HPP initiates slower, it leaves higher concentrations of unreacted acrylates (monomers) in the matrix, which are often more toxic than the photoinitiator itself.
- **Recommendation:** For biological applications, Irgacure 2959 (a hydroxyl-functionalized analog of 1173) is the gold standard due to water solubility and lower cell membrane permeability. However, if choosing between 1173 and 2-HPP, 1173 is safer purely because it drives the reaction to completion, reducing the toxic load of free monomers.

Experimental Protocols

Protocol A: Real-Time FTIR Kinetics (Curing Efficiency)

Objective: Quantify the rate of polymerization by tracking the disappearance of the acrylate C=C bond.

- **Preparation:** Mix Photoinitiator (1% w/w) into PEGDA (Mn=700) resin.
- **Setup:** Place a 20 μ L droplet between two NaCl plates (or use an ATR accessory).
- **Irradiation:** Expose to UV source (Mercury lamp or 365nm LED, 20 mW/cm²) in situ.
- **Measurement:** Continuous scan (Resolution: 4 cm⁻¹, 1 spectrum/sec).
- **Analysis:** Track the peak area at 1635 cm⁻¹ (C=C stretch) or 810 cm⁻¹ (C=C twist).
- **Calculation:**

(Where

is peak area at time t, and

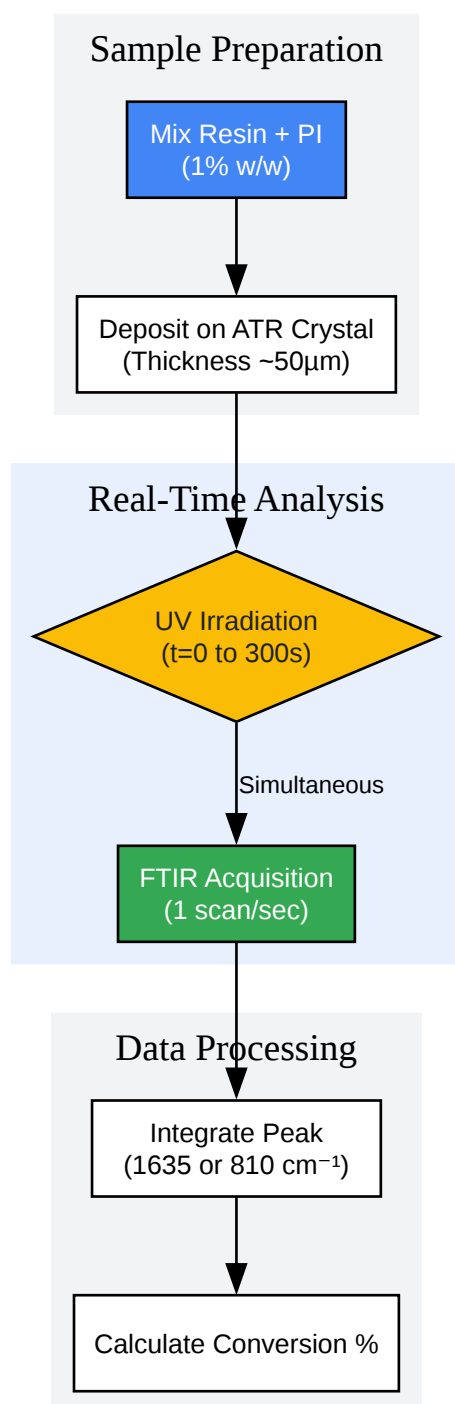
is area at time 0).

Protocol B: Cytotoxicity Assessment (ISO 10993-5 Adaptation)

Objective: Determine the biocompatibility of the cured hydrogel leachates.

- Fabrication: Cure hydrogel discs (10mm diameter) using 1173 or 2-HPP.
- Extraction: Incubate discs in DMEM culture medium (1 mL per 3 cm² surface area) for 24 hours at 37°C.
- Cell Culture: Seed L929 mouse fibroblasts at

cells/well in a 96-well plate.
- Exposure: Replace media with the "extraction media" from Step 2. Incubate 24h.
- Assay: Add MTT reagent (0.5 mg/mL). Incubate 4h. Dissolve formazan crystals in DMSO.
- Readout: Measure Absorbance at 570 nm. Viability < 70% indicates cytotoxicity.



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Figure 2: Workflow for Real-Time FTIR Kinetics. This protocol validates the superior reactivity of Irgacure 1173 over 2-HPP by tracking double-bond consumption.

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